

Essential Safety and Disposal Guidance for NLS-StAx-h

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Compound of Interest

Compound Name: NLS-StAx-h

Cat. No.: B13397197

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This document provides critical operational procedures for the safe handling and disposal of **NLS-StAx-h**, a selective, cell-permeable stapled peptide inhibitor of Wnt signaling. Adherence to these guidelines is essential for ensuring laboratory safety and environmental protection.

Disposal Procedures

The primary disposal method for **NLS-StAx-h** and its containers is through an approved waste disposal plant.^[1] This ensures that the compound, which is very toxic to aquatic life with long-lasting effects, is managed in an environmentally responsible manner.^[1]

Step-by-Step Disposal Protocol:

- Segregation: Isolate waste containing **NLS-StAx-h** from other laboratory waste streams to prevent cross-contamination.
- Labeling: Clearly label the waste container with the chemical name ("**NLS-StAx-h**") and appropriate hazard symbols.
- Containment: Ensure the waste container is securely sealed and leak-proof.
- Professional Disposal: Arrange for collection by a licensed hazardous waste disposal company. Do not dispose of **NLS-StAx-h** down the drain or in general laboratory trash.
- Spillage: In the event of a spill, collect the spillage for disposal in a designated and approved waste container.^[1]

Safety and Handling

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.

Handling Precautions:

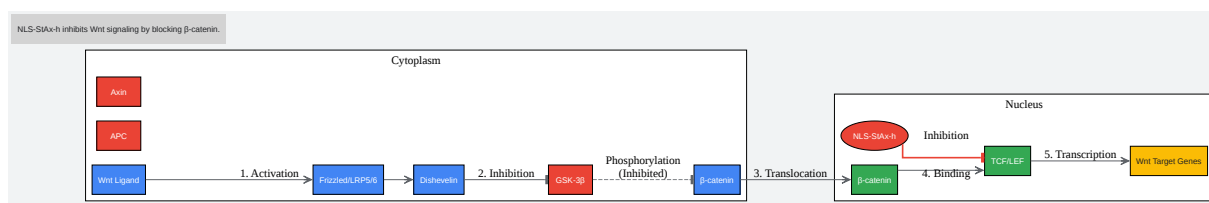
- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Prevent contact with eyes and skin.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **NLS-StAx-h** is handled or stored.[\[1\]](#)
- Use only in well-ventilated areas, preferably within a chemical fume hood.[\[1\]](#)

Quantitative Data and Specifications

Parameter	Value	Source
Molecular Weight	3445.26 g/mol	[1]
Formula	C ₁₆₁ H ₂₇₅ N ₅₅ O ₂₉	[1]
IC ₅₀ (Wnt Signaling)	1.4 µM	[2] [3] [4]
Storage (Powder)	-20°C	[1]
Storage (in Solvent)	-80°C	[1]
Solubility	Soluble to 1 mg/ml in water	

Mechanism of Action: Wnt Signaling Inhibition

NLS-StAx-h functions as a competitive inhibitor of the β -catenin-TCF/LEF protein-protein interaction.[2][5] In the canonical Wnt signaling pathway, the accumulation of β -catenin in the cytoplasm leads to its translocation to the nucleus. Within the nucleus, β -catenin binds to the T-cell factor/lymphoid enhancer-binding factor (TCF/LEF) family of transcription factors, activating the transcription of Wnt target genes, which are often implicated in cell proliferation and migration.[2][5] **NLS-StAx-h** prevents this interaction, thereby inhibiting the downstream gene expression that contributes to oncogenic activity in certain cancers, such as colorectal cancer. [2][3]



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NLS-StAx-h inhibits Wnt signaling by blocking β -catenin.

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